

Protocol for Ketac-Bond Application as a Cavity Liner

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Compound of Interest

Compound Name: **Ketac-Bond**

Cat. No.: **B1166099**

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Application Notes for Researchers and Drug Development Professionals

Ketac-Bond is a self-cured, radiopaque glass ionomer cement utilized as a cavity liner.^{[1][2]} Its clinical efficacy is attributed to its chemical adhesion to both enamel and dentin, which promotes marginal integrity, and its sustained release of fluoride ions.^{[1][2]} This document provides a detailed protocol for the application of **Ketac-Bond** as a cavity liner, intended for use in research and preclinical development settings. Adherence to this protocol is crucial for achieving consistent and reliable experimental outcomes.

Key Properties and Characteristics:

- Adhesion: **Ketac-Bond** chemically bonds to the tooth structure, minimizing the need for extensive cavity preparation and reducing the risk of microleakage.^[3]
- Fluoride Release: The material serves as a long-term reservoir for fluoride ions, which can aid in the prevention of secondary caries.^[1]
- Biocompatibility: Glass ionomer cements are known for their good biocompatibility with pulpal tissue.^[4]
- Radiopacity: Allows for clear visibility on radiographs, aiding in diagnostic procedures.^[1]

Quantitative Data Summary

Specific mechanical property data for **Ketac-Bond** is not extensively available in the public domain. However, data from studies on closely related Ketac glass ionomer products and bond strength studies involving **Ketac-Bond** are presented below for reference.

Property	Value	Material	Source
Shear Bond Strength to Dentin	Greater with polyacrylic acid treatment	Ketac-Bond	[5]
Tensile Bond Strength to Dentin	19.0 to 21.7 kg/cm ² (untreated)	Ketac-Bond	[1]
Compressive Strength	210 ± 13 MPa	Ketac Molar	[6]
Flexural Strength	37 ± 6 MPa	Ketac Molar	[6]
Surface Hardness	420 ± 82 MPa	Ketac Molar	[6]

Experimental Protocols

Materials and Equipment:

- **Ketac-Bond** Powder (Yellow) and Liquid
- Ketac Conditioner (25% polyacrylic acid solution)
- Calcium hydroxide pulp capping agent (if required)
- Non-metallic mixing spatula
- Mixing pad
- Appropriate dental instruments for application
- Timer
- Air/water syringe
- Cotton pellets

Detailed Application Protocol:

- Cavity Preparation:
 - Excavate the carious tooth structure. Undercuts are not necessary for the retention of **Ketac-Bond**.^[3]
 - Ensure a minimum material thickness of 0.5 mm will be achievable.^[4]
 - Rinse the preparation thoroughly with a water spray to remove debris.^[4]
- Pulp Protection (if applicable):
 - In deep cavities where the pulp is in close proximity, apply a thin layer of a hard-setting calcium hydroxide material over the deepest areas to protect the pulp.^{[3][4]}
- Dentin Conditioning:
 - Apply Ketac Conditioner (25% polyacrylic acid) to the prepared dentin surfaces using a cotton pellet or brush.^{[3][4]}
 - Allow the conditioner to react for 10 seconds.^{[3][4]}
 - Thoroughly rinse the cavity with copious amounts of water for at least 10 seconds.^{[3][4]}
 - Gently dry the cavity with short bursts of oil-free air or by blotting with cotton pellets. Crucially, do not desiccate the dentin. The surface should have a moist, glossy appearance. Over-drying can lead to post-operative sensitivity.^{[3][4]}
- Dosing and Mixing:
 - Shake the **Ketac-Bond** powder bottle before dispensing to fluff the powder.^[7]
 - Dispense one level scoop of powder onto a mixing pad.^[3]
 - Dispense two drops of the liquid adjacent to the powder.^[3]
 - Using a non-metallic spatula, incorporate the powder into the liquid in one portion.^[3]

- Mix rapidly for 30 seconds to a homogeneous, creamy consistency.[3] When properly mixed, the material should stretch approximately 1/2 inch from the mixing pad.[3]
- Application:
 - Using a suitable instrument, apply a thin, even layer of the mixed **Ketac-Bond** to the prepared cavity walls and floor.[3]
 - Do not use the mixture if it has lost its glossy appearance, as this indicates the onset of the setting reaction.[3]
 - The working time, including mixing, is approximately 2 minutes from the start of mixing at a room temperature of 23°C (73°F).[3]
- Setting:
 - Allow the **Ketac-Bond** to set undisturbed. The setting time from the start of mixing is approximately 4 minutes.[3]
 - The setting time in the oral cavity is approximately 2 minutes.[3]
 - Higher temperatures will accelerate the setting time.[3]
- Final Restoration:
 - After the final set of the **Ketac-Bond** liner, proceed with the placement of the final restorative material (e.g., composite resin, amalgam) according to the manufacturer's instructions.

Visualized Workflow



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Caption: Workflow for **Ketac-Bond** application as a cavity liner.

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